

Application Note: High-Resolution Gas Chromatography Methods for C1-C8 Hydrocarbon Analysis

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Compound of Interest

Compound Name: C8-C1

Cat. No.: B1192430

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Abstract

This application note details robust and reliable gas chromatography (GC) methods for the qualitative and quantitative analysis of C1-C8 hydrocarbons. The methodologies presented are tailored for researchers, scientists, and drug development professionals requiring accurate separation and quantification of light hydrocarbons in various matrices. This document provides detailed experimental protocols for two common column types: a Porous Layer Open Tubular (PLOT) column for detailed isomer separation of light hydrocarbons (C1-C5) and a non-polar capillary column for the analysis of heavier hydrocarbons (C6-C8). A Flame Ionization Detector (FID) is utilized for its high sensitivity to hydrocarbons.

Introduction

The analysis of C1-C8 hydrocarbons is critical in numerous fields, including petrochemical analysis, environmental monitoring, and in the pharmaceutical industry for residual solvent analysis and process monitoring. Gas chromatography is the premier technique for this application due to its high resolution and sensitivity. The choice of GC column is paramount for achieving the desired separation. For light hydrocarbons (C1-C5), including their isomers, PLOT columns with adsorbents like alumina or porous polymers offer excellent selectivity. For heavier hydrocarbons (C6-C8), non-polar capillary columns provide separation primarily based on boiling point. This application note provides a comprehensive guide to implementing these methods.

Experimental

Instrumentation and Consumables

- Gas Chromatograph: Agilent 7890B GC system (or equivalent)
- Detector: Flame Ionization Detector (FID)
- Columns:
 - Agilent J&W HP-PLOT Al₂O₃ "S" (50 m x 0.32 mm I.D., 8 µm)
 - Agilent J&W DB-1 (30 m x 0.25 mm I.D., 0.25 µm)
- Carrier Gas: Helium (99.999% purity)
- Gases for FID: Hydrogen (99.999% purity), Air (zero grade)
- Sample Introduction: Split/Splitless Inlet, Gas-tight syringe or gas sampling valve

Sample Preparation

Gaseous samples can be introduced directly using a gas sampling valve. Liquid samples containing C1-C8 hydrocarbons should be diluted in a suitable volatile solvent (e.g., pentane or hexane) to a concentration within the linear range of the detector.

Results and Discussion

Method 1: Analysis of C1-C5 Hydrocarbons using an Alumina PLOT Column

The HP-PLOT Al₂O₃ "S" column provides high selectivity for the separation of saturated and unsaturated C1-C5 hydrocarbon isomers. The alumina adsorbent allows for the separation of compounds that are often difficult to resolve on liquid stationary phases. A typical temperature program allows for the elution of all C1-C5 hydrocarbons within 20 minutes, with excellent peak shape and resolution.

Method 2: Analysis of C6-C8 Hydrocarbons using a DB-1 Capillary Column

The DB-1 column, a non-polar column with a 100% dimethylpolysiloxane stationary phase, separates hydrocarbons primarily by their boiling points. This method is suitable for the routine analysis of C6-C8 hydrocarbons. A temperature program is employed to ensure the timely elution of all components.

Data Presentation

The following tables summarize the typical retention times for C1-C8 hydrocarbons using the two described methods.

Table 1: Retention Times for C1-C6 n-Alkanes on a PoraPLOT Q Column

Compound	Retention Time (min)
Methane	2.03
Ethane	2.63
Propane	4.43
n-Butane	7.95
n-Pentane	11.16
n-Hexane	13.98

Data adapted from a study on an Agilent J&W PoraPLOT Q column, which shows similar characteristics to Alumina PLOT for n-alkanes.

Table 2: Typical Elution Order for C1-C8 Hydrocarbons on a Non-Polar (DB-1) Column

Compound	Elution Order
Methane	1
Ethane	2
Propane	3
Isobutane	4
n-Butane	5
Isopentane	6
n-Pentane	7
n-Hexane	8
n-Heptane	9
n-Octane	10

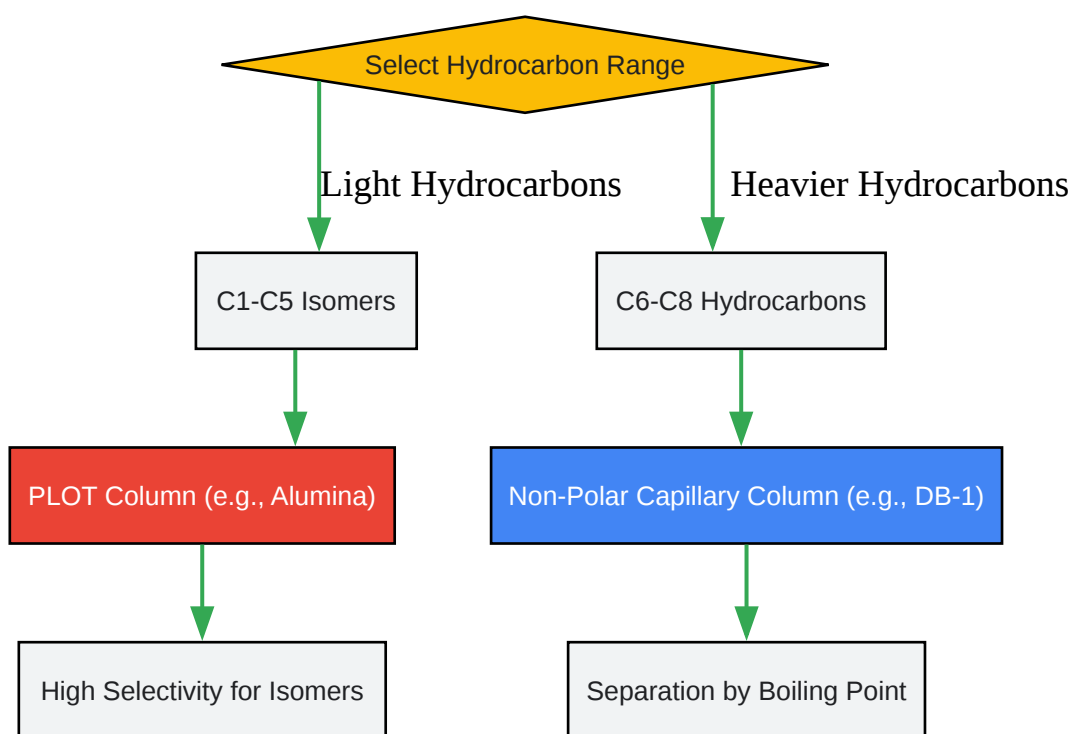
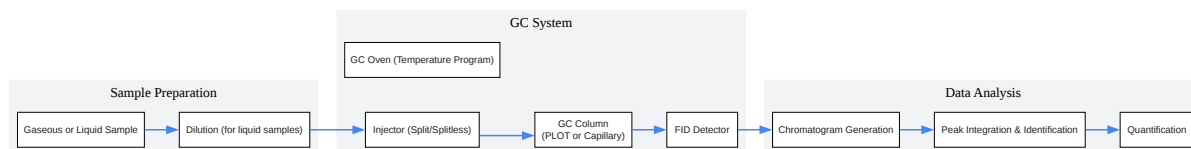
Note: On non-polar columns, elution order generally follows the boiling points of the analytes.

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Conclusion

The described gas chromatography methods provide reliable and high-resolution analysis of C1-C8 hydrocarbons. The use of an Alumina PLOT column is recommended for detailed isomer analysis of light hydrocarbons (C1-C5), while a non-polar DB-1 column is suitable for the routine analysis of heavier hydrocarbons (C6-C8). The provided protocols can be adapted to specific analytical needs by optimizing parameters such as the temperature program and flow rate.

Mandatory Visualizations



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References

- 1. agilent.com [agilent.com]

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